

An In-depth Technical Guide to 3-Isocyanatopropyltriethoxysilane: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 3-Isocyanatopropyltriethoxysilane

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Introduction

3-Isocyanatopropyltriethoxysilane (ICPTES) is a versatile organosilane coupling agent that plays a pivotal role in surface modification and biomaterial engineering. Its unique bifunctional structure, featuring a reactive isocyanate group and hydrolyzable ethoxysilane groups, enables it to form stable covalent bonds with both organic and inorganic materials. This guide provides a comprehensive overview of the chemical structure, properties, and key applications of ICPTES, with a focus on experimental protocols and data relevant to research and development in the life sciences.

Chemical Structure and Identification

3-Isocyanatopropyltriethoxysilane is characterized by a propyl chain linking a highly reactive isocyanate group to a triethoxysilyl group.

Molecular Structure:

Key Identifiers:

Identifier	Value
CAS Number	24801-88-5[1][2][3][4][5]
Molecular Formula	C10H21NO4Si[1][2][3][4][5]
Molecular Weight	247.36 g/mol [1][2][3][4][5]
IUPAC Name	triethoxy(3-isocyanatopropyl)silane[6]
Synonyms	(3-Isocyanatopropyl)triethoxysilane, Triethoxy(3-isocyanatopropyl)silane, γ-Isocyanatopropyltriethoxysilane[1][2][3][4]

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Isocyanatopropyltriethoxysilane** is presented below.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1][3]
Boiling Point	283 °C (at 760 mmHg)	[1][3][4]
130 °C (at 20 mmHg)	[5]	
Density	0.999 g/mL at 25 °C	[1][3][4]
Refractive Index (n _{20/D})	1.420	[1][3][4]
Flash Point	77 °C	[5]
Solubility	Reacts with water. Soluble in many organic solvents.	[3]

Spectroscopic Data

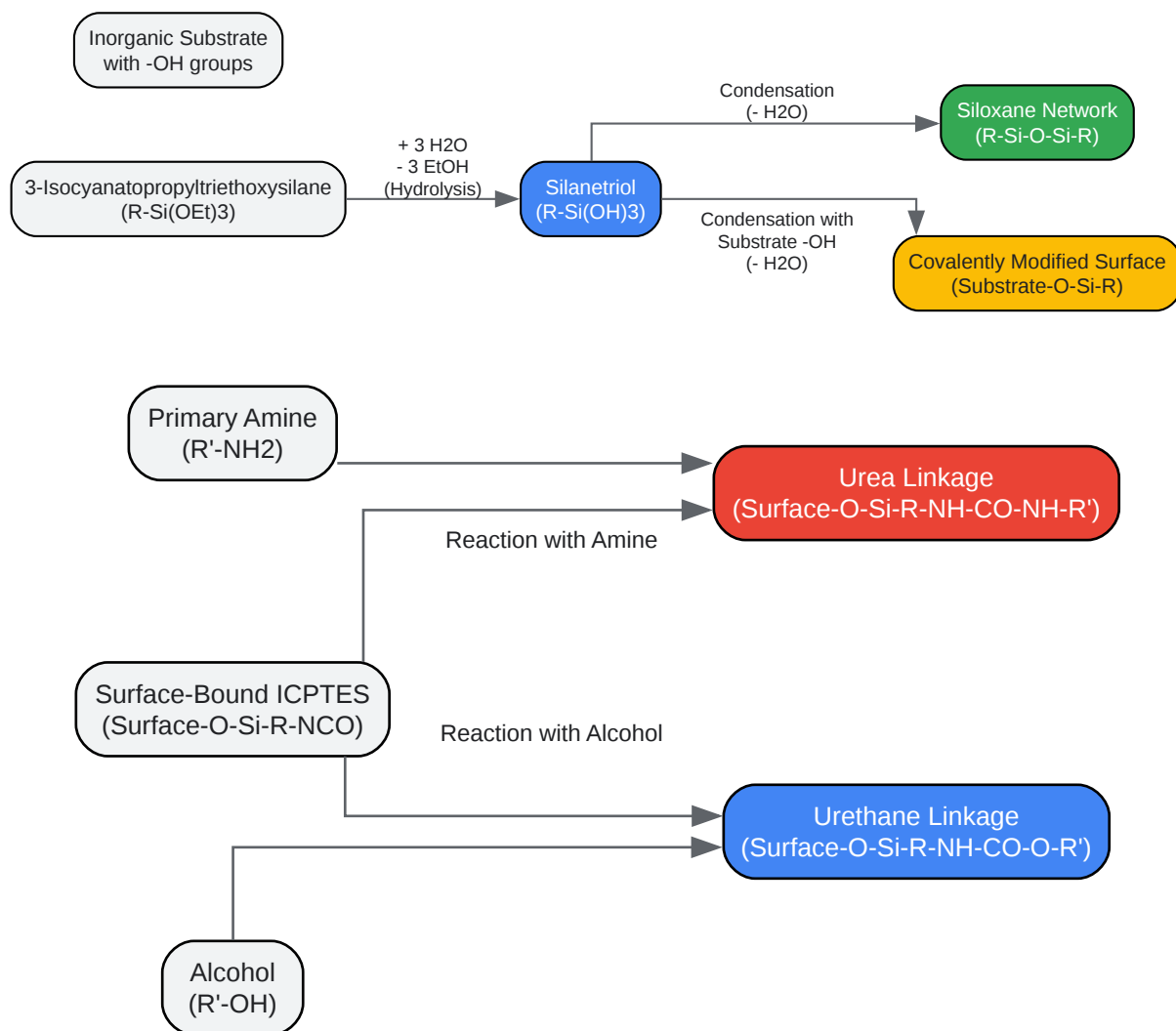
Spectroscopic analysis is crucial for confirming the identity and purity of ICPTES.

Spectroscopic Technique	Key Features and Observations
FT-IR (Fourier-Transform Infrared)	- Strong, sharp absorption band around 2250-2275 cm^{-1} corresponding to the asymmetric stretching vibration of the isocyanate ($-\text{N}=\text{C}=\text{O}$) group.[1][7] - Bands at approximately 2925 cm^{-1} and 2854 cm^{-1} are assigned to the stretching vibrations of the aliphatic C-H bonds in the propyl and ethoxy groups.[7] - Strong absorptions in the 1080-1100 cm^{-1} region are characteristic of the Si-O-C bonds.
^1H NMR (Proton Nuclear Magnetic Resonance)	- Signals corresponding to the protons of the ethoxy groups (triplet and quartet). - Multiplets for the three methylene groups of the propyl chain. The chemical shifts are influenced by the neighboring isocyanate and silyl groups.[1][8]
^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance)	- A characteristic signal for the isocyanate carbon. - Signals for the carbons in the propyl chain and the ethoxy groups.
Mass Spectrometry	- Provides information on the molecular weight and fragmentation pattern, confirming the compound's structure.

Core Chemical Reactions and Signaling Pathways

Hydrolysis and Condensation of the Triethoxysilane Group

The triethoxysilane moiety of ICPTES undergoes hydrolysis in the presence of water to form reactive silanol groups (Si-OH). These silanols can then condense with hydroxyl groups on inorganic substrates (like silica, glass, or metal oxides) or with other silanol groups to form stable siloxane bridges (Si-O-Si). This process is fundamental to its function as a surface coupling agent.[9][10][11][12]



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